

# A-908292 storage conditions

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**Compound Focus:** A-908292

Cat. No.: S1767311

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## Material Specifications

The table below summarizes the key identification and physicochemical properties of **A-908292**.

Property	Description
CAS Number	903886-95-3 [1]
Molecular Formula	C <sub>18</sub> H <sub>20</sub> N <sub>2</sub> O <sub>4</sub> S [1]
Molecular Weight	360.428 g/mol [1]
Appearance	Solid (Off-white to light yellow) [1] [2]
Purity	>98% (HPLC) [3]
Primary Biological Target	ACC2 (Acetyl-CoA Carboxylase 2) [3] [2]
IC <sub>50</sub> (hACC2)	23 - 38 nM [3] [2]
Selectivity	>1000-fold selective for ACC2 over ACC1 (IC <sub>50</sub> >30 μM for hACC1) [4] [3]

## Storage and Handling Conditions

Adhering to the following storage and handling protocols is essential for preserving the chemical integrity of **A-908292**.

## Storage Conditions

- **Powder Form:** Store the solid powder at **-20°C** [1] [3] [2]. One supplier indicates this is stable for up to 12 months, while another suggests a 3-year shelf life under these conditions [3] [2].
- **Solution Form:** Store solutions (e.g., 10 mM stock in DMSO) at **-80°C** [1] [2]. This is recommended for 6 months. For short-term use, storage at -20°C for one month is acceptable [2].
- **General Handling:** Keep the container tightly sealed in a cool, well-ventilated area and protected from direct sunlight and ignition sources [1].

## Handling and Safety Precautions

**A-908292** requires careful handling due to its hazardous profile.

- **Personal Protective Equipment (PPE):** Wear safety goggles, protective gloves, and impervious clothing. Suitable respiratory protection is advised, especially where dust or aerosols may form [1].
- **Hazard Statements:** The compound is **harmful if swallowed (H302)** and **very toxic to aquatic life with long-lasting effects (H410)** [1].
- **Handling Advice:** Avoid inhalation, contact with skin and eyes. Use only in areas with appropriate exhaust ventilation and avoid generating dust or aerosols. Do not eat, drink, or smoke while handling the product [1].
- **First Aid Measures:**
  - **Eye contact:** Flush immediately with large amounts of water and call a physician.
  - **Skin contact:** Rinse thoroughly with water. Remove contaminated clothing and seek medical attention.
  - **Ingestion:** Wash out the mouth with water. **Do not induce vomiting** and call a physician [1].

## Experimental Application Protocols

The following protocols are adapted from peer-reviewed studies utilizing **A-908292** in animal models of metabolic disease.

### Protocol 1: Efficacy Study in ob/ob Mice

This protocol is used to study the compound's effects on serum glucose and triglycerides [4] [2].

- **Animals:** Use *ob/ob* mice (6-7 weeks old).
- **Formulation:** Prepare the dosing solution according to the "In Vivo Formulation" table below.
- **Dosage and Administration:** Administer **A-908292** at **30 mg/kg** body weight, or vehicle as a control, via oral gavage (p.o.).
- **Dosing Regimen:** Treat twice daily (b.i.d.) for a period of 2 weeks.
- **Analysis:** Measure changes in serum glucose and triglyceride levels at the end of the treatment period.

## Protocol 2: PPAR- $\alpha$ Pathway Analysis in Rats

This protocol assesses the impact of **A-908292** on gene expression related to the PPAR- $\alpha$  signaling pathway [4] [2].

- **Animals:** Use rats (specific strain and age as per institutional standards).
- **Formulation:** Prepare the dosing solution as described in the formulation table.
- **Dosage and Administration:** Administer **A-908292** at **30-100 mg/kg** body weight, or vehicle control, via oral gavage (p.o.).
- **Dosing Regimen:** Treat twice daily (b.i.d.) for 3 days.
- **Analysis:** Perform gene expression analysis on liver or other relevant tissues to evaluate activation of PPAR- $\alpha$  dependent genes.

## In Vivo Formulation Preparation

This formulation is suitable for the protocols above and ensures adequate solubility and stability of the compound for oral administration [2].

Component	Volume	Final Percentage	Purpose
A-908292 in DMSO (12.5 mg/mL stock)	100 $\mu$ L	10%	Solvent for compound
PEG 300	400 $\mu$ L	40%	Co-solvent

Component	Volume	Final Percentage	Purpose
Tween-80	50 µL	5%	Surfactant
Saline (0.9% NaCl)	450 µL	45%	Aqueous vehicle
<b>Total Volume</b>	<b>1000 µL (1 mL)</b>		

### Preparation Steps:

- Ensure the **A-908292** DMSO stock solution is clear and fully dissolved. Gentle warming to 60°C with sonication may be required [2].
- Add the DMSO stock solution to PEG 300 and mix evenly.
- Add Tween-80 to the mixture and mix thoroughly.
- Slowly add saline while vortexing to form a homogeneous preparation.
- The final working solution should be prepared freshly and used on the same day for optimal results [2].

## Stability and Validation Framework

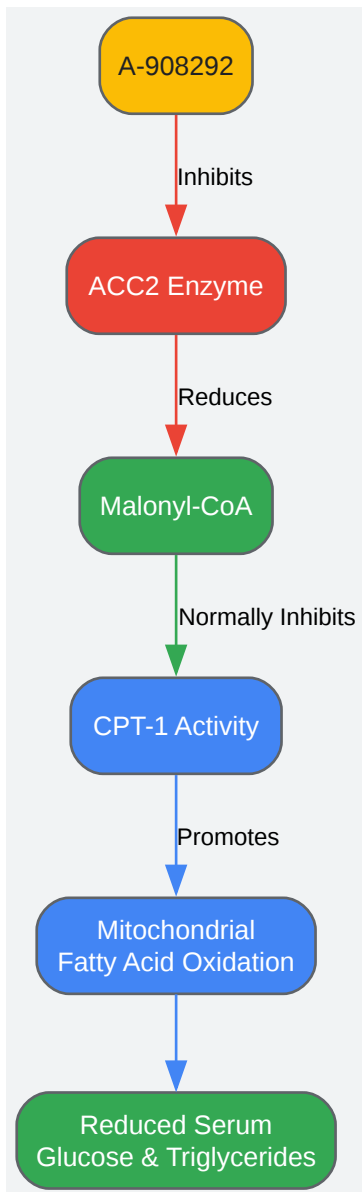
For regulatory compliance and data integrity, stability testing should follow established guidelines.

- **Regulatory Guidance:** Stability testing of drug substances should be conducted in accordance with ICH Q1 guidelines, which provide a harmonized approach for data collection and presentation [5].
- **Testing Conditions:** Stability studies typically involve long-term testing at the recommended storage temperature (e.g., -20°C ± 2°C) and accelerated testing under stress conditions [5].
- **Key Parameters:** Validated HPLC methods, as emphasized in regulatory standards, should be used to monitor the purity, impurities, and degradation products of **A-908292** over time [6].

## Research Context and Mechanism

**A-908292** is a highly selective inhibitor of acetyl-CoA carboxylase 2 (ACC2), an enzyme that regulates fatty acid oxidation in mitochondria [4]. By inhibiting ACC2, **A-908292** reduces the levels of malonyl-CoA, a key metabolite that acts as a potent inhibitor of carnitine palmitoyltransferase-1 (CPT-1). The disinhibition of

CPT-1 promotes the transport of fatty acids into the mitochondria for  $\beta$ -oxidation, leading to reduced liver steatosis and improved insulin sensitivity [4]. Its primary research application is in investigating metabolic syndromes, including obesity, type 2 diabetes, and dyslipidemia. The following diagram illustrates this core mechanism of action.



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## Key Recommendations Summary

To ensure the reliability of your research results with **A-908292**, please adhere to the following guidelines:

- **Storage:** Store powder at **-20°C** and stock solutions at **-80°C**.
- **Stability:** Prepare fresh in vivo formulations daily and avoid multiple freeze-thaw cycles of stock solutions.
- **Safety:** Use appropriate PPE and work in a ventilated environment due to acute oral toxicity and aquatic toxicity hazards.
- **Documentation:** Maintain detailed records of storage conditions, formulation preparation, and lot numbers for regulatory compliance.

I hope these detailed application notes and protocols are helpful for your research. Should you require further clarification on any of the procedures, please feel free to ask.

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## References

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